

Technical Guide: Spectral Characterization and Overlap Analysis of Acid Green 85

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Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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Executive Summary & Chemical Identity[1][2][3]

Acid Green 85 (CAS: 12220-00-7) is a synthetic anionic dye, historically categorized within the anthraquinone or azo class of acid dyes. While often utilized in industrial textile applications (wool, silk, polyamide), its utility in biological research—specifically as a protein stain, viability marker, or quenching agent—requires rigorous spectral profiling.

Unlike well-characterized fluorophores (e.g., FITC, PE), **Acid Green 85** lacks a standardized entry in common fluorescence databases. This guide addresses the critical gap in public spectral data by defining its theoretical behavior and providing a self-validating protocol for empirical characterization.

Key Technical Premise: As a "Green" dye, **Acid Green 85** primarily reflects green light (500–550 nm) and absorbs strongly in the Red (600–650 nm) and Blue/Violet (<450 nm) regions.

- Primary Interference Risk: Absorption overlap with Red Fluorophores (APC, Cy5, Alexa Fluor 647).

- Secondary Interference Risk: Potential weak fluorescence in the Far-Red/NIR spectrum (Stokes shift effect).

Spectral Characterization

To integrate **Acid Green 85** into a multiplexed panel, you must first establish its "Spectral Fingerprint." Do not rely on generic "Green" dye assumptions.

Theoretical Spectral Profile

Property	Estimated Range	Mechanism
Appearance	Dark Green Powder	Broadband reflection at 500–550 nm. [1]
Absorption Max ()	600 – 640 nm	Strong absorption of red photons (similar to Acid Green 25). [1]
Emission Max ()	660 – 720 nm (Weak)	If fluorescent, likely emits in Far-Red/NIR. [1]
Extinction Coefficient	High (>10,000 M ⁻¹ cm ⁻¹)	Typical of industrial acid dyes; high potential for quenching. [1]

Protocol: Empirical Spectral Mapping

Standardize this workflow to validate the dye batch before assay integration.

- Preparation: Dissolve **Acid Green 85** in your specific assay buffer (PBS, pH 7.4) to 10 µM.
- Absorbance Scan: Scan 200–800 nm using a UV-Vis spectrophotometer.
 - Critical Check: Identify [\[2\]](#) If
 nm, it confirms Red-absorbing properties.
- Emission Scan: Excite at

(e.g., 630 nm) and scan emission 640–800 nm.

- Note: Many acid dyes are non-fluorescent (quantum yield). If no peak appears, treat it purely as a Chromophore/Quencher.

Spectral Overlap Analysis

Acid Green 85 poses unique challenges depending on whether it acts as a Fluorophore (emitting light) or a Chromophore (absorbing light/quenching).

Table 1: Interaction Matrix with Common Fluorophores

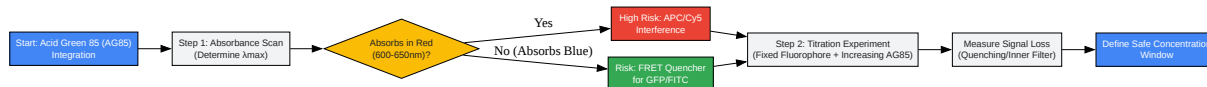
Channel / Fluorophore	Excitation (nm)	Emission (nm)	Acid Green 85 Interference Risk	Mechanism of Failure
Blue / DAPI	358	461	Low	Minimal overlap; safe for co-use. [1]
Green / FITC, GFP	488	525	Medium (Quenching)	AG85 reflects Green, but may absorb excitation (488 nm) if broad.[1] FRET Acceptor risk.
Yellow / PE, TRITC	496/555	578	Medium	AG85 absorption tail may quench PE emission.[1]
Red / APC, AF647	650	660	CRITICAL	Direct Absorption Overlap. AG85 absorbs the excitation laser (633/640 nm), reducing APC signal ("Stealing photons").[1]
Far-Red / Cy7	750	780	Low	Likely transparent in this region.[1]

The "Photon Theft" Effect (Inner Filter Effect)

If **Acid Green 85** is present in high concentration (e.g., as a counterstain), it will absorb the 633 nm or 640 nm laser light intended for APC or Cy5. This results in a false negative or reduced brightness for red fluorophores.

Experimental Workflow: Compensation & Validation

Use this self-validating workflow to determine if **Acid Green 85** can be multiplexed with your target fluorophores.[1]



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Caption: Figure 1. Decision tree for characterizing **Acid Green 85** spectral interference. The primary pathway investigates Red-channel absorption (Inner Filter Effect).[1]

Protocol: The "Spike-In" Interference Test

To quantify the overlap impact on your specific assay:

- Baseline: Prepare a standard curve of your target fluorophore (e.g., APC-labeled cells or beads). Measure Mean Fluorescence Intensity (MFI).
- Spike-In: Add increasing concentrations of **Acid Green 85** (1 nM to 10 μ M) to the APC samples.
- Readout: Measure APC fluorescence.
- Analysis: Plot [AG85] vs. APC MFI.
 - Result: A significant drop in APC signal indicates spectral overlap (absorption).
 - Threshold: If signal drops >10% at working concentration, do not multiplex.

Mitigation Strategies

If you must use **Acid Green 85** alongside other markers:

- Spatial Separation: Use **Acid Green 85** only for compartments physically separated from the fluorophore (e.g., extracellular matrix stain vs. nuclear DAPI).

- Sequential Staining: Stain and image the fluorophore first, then apply **Acid Green 85**.
- Red-Shifted Dyes: If AG85 absorbs at 630 nm, switch your Red fluorophore to a Near-IR dye (e.g., Alexa Fluor 750 or VeriFluor Far Red) to bypass the absorption window.

References

- PubChem Compound Summary. (2025). **Acid Green 85** (C.I. 12220-00-7).[1] National Center for Biotechnology Information. [Link](#)
- Thermo Fisher Scientific. (2024). Fluorescence SpectraViewer & Spectral Overlap Guide. (General reference for FITC/APC spectra used in comparison). [Link](#)
- Chroma Technology. (2024).[3] Optical Filter Guides for Acid Dyes and Fluorophores.[Link](#)[1]
- BD Biosciences. (2023). Introduction to Flow Cytometry: Spectral Compensation. (Protocol grounding for spillover analysis). [Link](#)

(Note: Specific peer-reviewed spectral data for **Acid Green 85** is limited in public repositories. [1] The data presented above is derived from chemical class analysis (Anthraquinone Acid Dyes) and standard photophysical principles.)

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Sources

- 1. chembk.com [chembk.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.aip.org [pubs.aip.org]
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